

Proper Disposal of 2-Methylpentanal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methylpentanal

Cat. No.: B094375

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For immediate release: This document provides essential, step-by-step procedures for the safe handling and disposal of **2-Methylpentanal**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals are advised to adhere to these guidelines to mitigate risks associated with this chemical.

2-Methylpentanal is a flammable liquid and vapor that can cause skin and eye irritation, as well as respiratory irritation.[1] Proper disposal is critical to prevent environmental contamination and ensure a safe laboratory environment. The primary and recommended method for the disposal of **2-Methylpentanal** is through a licensed hazardous waste disposal facility.[2] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[2]

Immediate Safety and Handling

Before handling **2-Methylpentanal**, it is imperative to be familiar with its hazard profile by consulting the Safety Data Sheet (SDS). Always work in a well-ventilated area, preferably within a chemical fume hood.[2]

Personal Protective Equipment (PPE) is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene).[2]

- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes.[2]
- Respiratory Protection: If ventilation is inadequate or there is a risk of aerosolization, use a NIOSH-approved respirator with an organic vapor cartridge.[2]

Keep containers tightly closed when not in use and store in a cool, dry place away from sources of ignition such as heat, sparks, and open flames.[2]

Quantitative Data for 2-Methylpentanal

Property	Value	Citation
CAS Number	123-15-9	[2][3]
UN Number	2367	[2][3][4]
EPA Hazardous Waste Code	D001	[5][6][7]
Flash Point	16 °C (60.8 °F)	[8][9]
Hazard Class	3 (Flammable Liquid)	[9]

Spill Response Protocol

In the event of a **2-Methylpentanal** spill, immediate and appropriate action is necessary to contain the situation and prevent exposure.

- Evacuate and Isolate: Alert personnel in the immediate vicinity and evacuate the area if the spill is large or in a poorly ventilated space.[2]
- Ventilate: Increase ventilation to the area to disperse vapors.[2]
- Containment: For small spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.[2]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled, and sealed container for hazardous waste.[2]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[2]

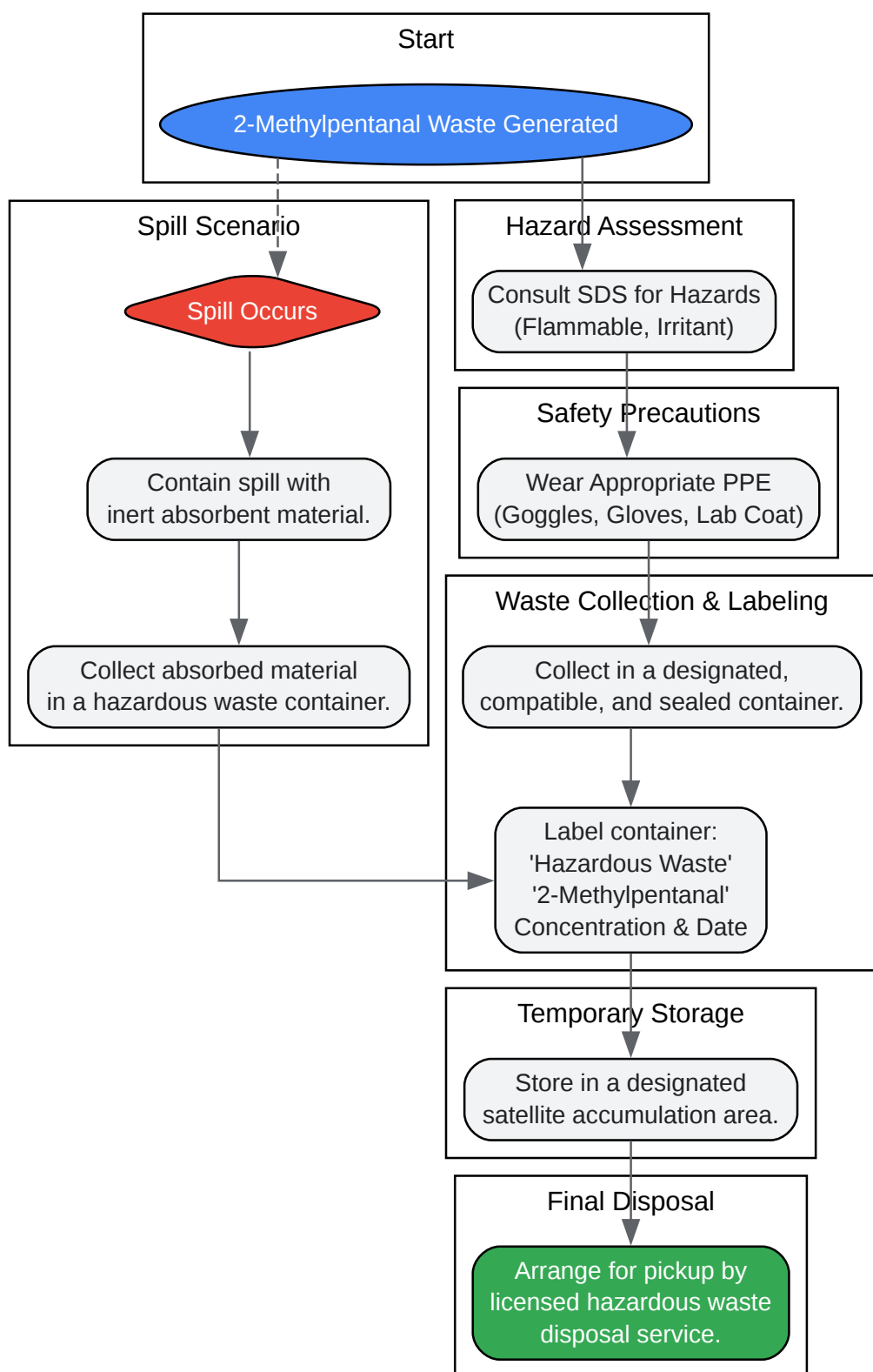
- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.[\[2\]](#)

Step-by-Step Disposal Procedure

The disposal of **2-Methylpentanal** must be conducted in strict accordance with federal, state, and local regulations.[\[2\]](#)

- Waste Collection: Collect all waste containing **2-Methylpentanal**, including contaminated materials from spills, in a designated, chemically compatible, and properly sealed container. [\[2\]](#) Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.[\[8\]](#)
- Labeling: Clearly label the waste container as "Hazardous Waste." The label must include the full chemical name "**2-Methylpentanal**," its concentration, and the date of accumulation. [\[2\]](#)[\[8\]](#) Hazard pictograms should also be included.[\[8\]](#)
- Storage: Store the hazardous waste container in a designated satellite accumulation area. This area should be away from incompatible materials and sources of ignition.[\[2\]](#)
- Arrange for Pickup: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the collection of the hazardous waste.[\[2\]](#)

Disposal Workflow



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Caption: Disposal workflow for **2-Methylpentanal**.

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